

# (-)-trans-1,2-Cyclohexanedicarboxylic Anhydride

## CAS number

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### Compound of Interest

*Compound Name:* (-)-trans-1,2-Cyclohexanedicarboxylic Anhydride

*Cat. No.:* B1590544

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An In-Depth Technical Guide to **(-)-trans-1,2-Cyclohexanedicarboxylic Anhydride** for Advanced Chemical Synthesis

## Authored by: A Senior Application Scientist

This guide provides researchers, scientists, and drug development professionals with a comprehensive technical overview of **(-)-trans-1,2-Cyclohexanedicarboxylic Anhydride**. We will delve into its fundamental properties, synthesis, chiral resolution, and critical applications, with an emphasis on the mechanistic reasoning behind its utility in modern organic chemistry.

## Introduction: A Chiral Workhorse in Asymmetric Synthesis

**(-)-trans-1,2-Cyclohexanedicarboxylic Anhydride** is a chiral cyclic anhydride that has emerged as a valuable building block and resolving agent in the synthesis of complex, enantiomerically pure molecules. Its rigid trans-cyclohexane backbone provides a well-defined stereochemical framework, making it an excellent tool for inducing asymmetry in chemical reactions. In drug development, where the specific three-dimensional arrangement of a molecule is often critical to its biological activity and safety profile, reagents like this anhydride are indispensable. This guide moves beyond simple data presentation to explain the causal factors that make this compound a preferred choice in demanding synthetic applications.

## Compound Identification and Physicochemical Properties

Accurate identification is paramount. While the racemic mixture has a common CAS number, the specific enantiomer has its own identifiers. It is crucial to distinguish between them for stereospecific applications.

The trans configuration of the substituents on the cyclohexane ring locks the molecule into a rigid conformation, which is fundamental to its effectiveness in transferring chiral information during a reaction.

Property	Data	Source(s)
IUPAC Name	(3aS,7aS)-Hexahydroisobenzofuran-1,3-dione	[1]
Synonyms	(-)-trans-Hexahydrophthalic anhydride	[1]
CAS Number	31982-85-1	[1]
Racemic trans-anhydride CAS	14166-21-3	[2][3]
Molecular Formula	C <sub>8</sub> H <sub>10</sub> O <sub>3</sub>	[3]
Molecular Weight	154.16 g/mol	[3][4]
Appearance	White to off-white solid/powder	[3]
Melting Point	145-147 °C (for trans-racemate)	[3]
Purity	Typically >97%	[3]

## Synthesis and Chiral Resolution: From Racemate to Enantiopure Reagent

The commercially available starting material is often the racemic trans-1,2-cyclohexanedicarboxylic acid. The key to obtaining the desired (-)-enantiomer lies in a classical

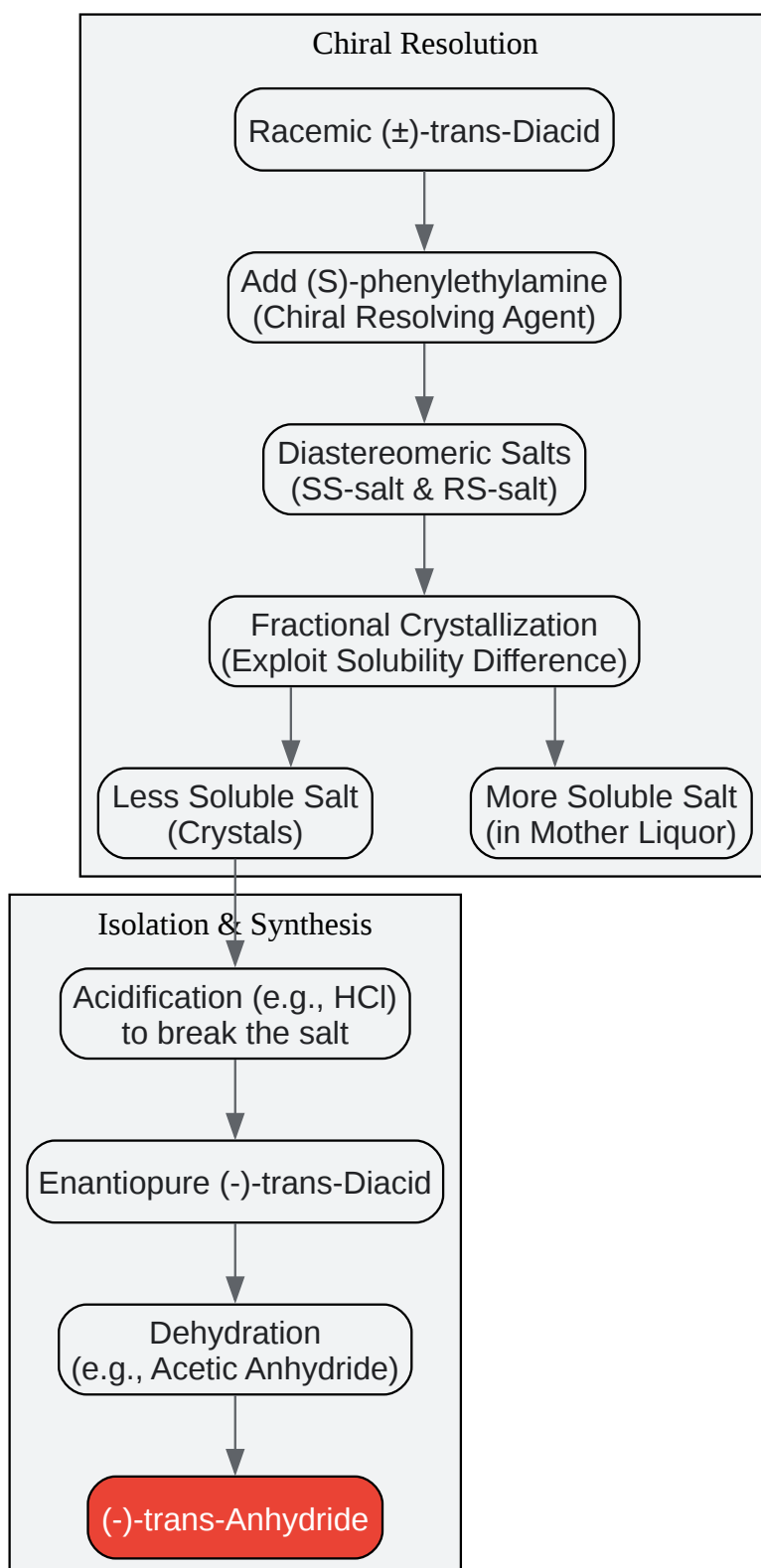
chemical resolution, which exploits the formation of diastereomeric salts. The resolved acid is then dehydrated to yield the target anhydride.

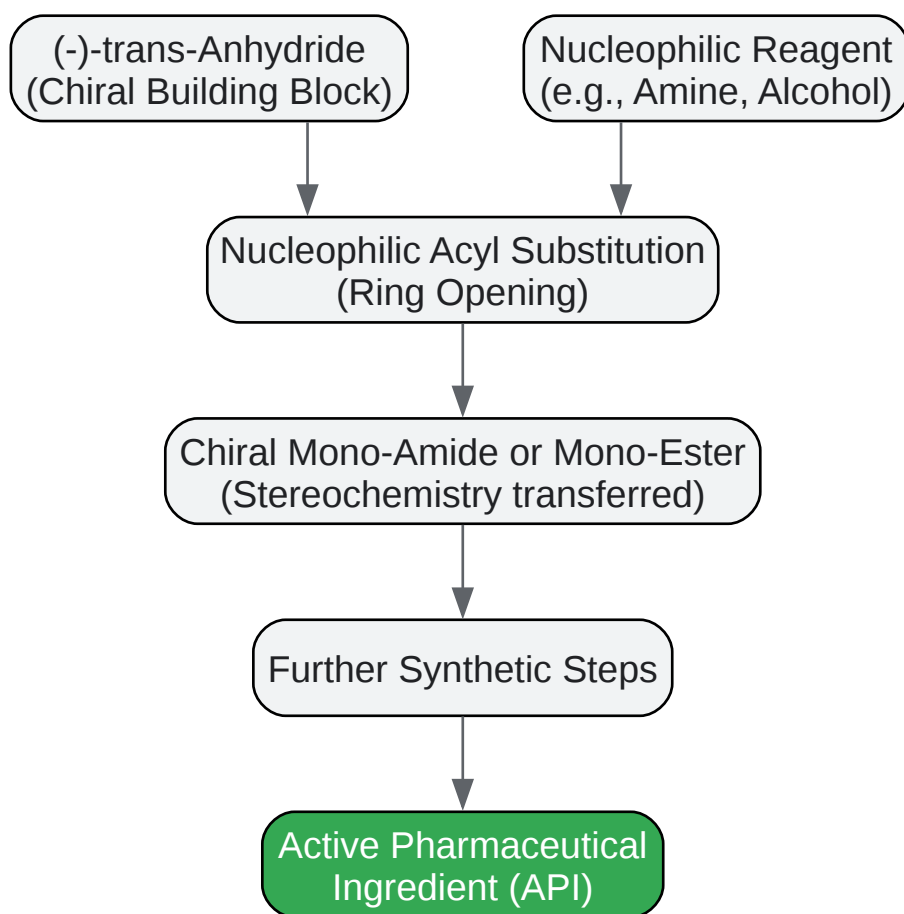
## The Principle of Chiral Resolution

The process hinges on the reaction of a racemic acid (a 1:1 mixture of R,R and S,S enantiomers) with a single enantiomer of a chiral base. This reaction forms a mixture of two diastereomeric salts (R,R-acid/S-base and S,S-acid/S-base). Unlike enantiomers, diastereomers have different physical properties, including solubility. This solubility difference allows for their separation by fractional crystallization.

A study published in the journal *Chirality* details the successful resolution of trans-1,2-cyclohexanedicarboxylic acid using (S)-phenylethylamine as the resolving agent.<sup>[5][6][7]</sup> The choice of this agent is strategic; its aromatic ring and amino group provide sites for multiple non-covalent interactions (hydrogen bonding, van der Waals forces), which can lead to a well-ordered, stable crystal lattice for one diastereomer, making it less soluble.<sup>[6]</sup>

## Workflow for Chiral Resolution and Anhydride Formation





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